

Introduction: The Critical Role of High-Purity Reference Standards in Pharmaceutical Analysis

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Compound of Interest

Compound Name:	3-Methyl-4-(propan-2-yl)pyrrolidin-2-one
CAS No.:	1935915-43-7
Cat. No.:	B2676329

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(3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one** (CAS No. 1217666-33-0) is a key chiral intermediate in the synthesis of Liraglutide, a glucagon-like peptide-1 (GLP-1) receptor agonist widely used in the treatment of type 2 diabetes and obesity. As with any active pharmaceutical ingredient (API), ensuring the purity and quality of starting materials and intermediates is paramount to the safety and efficacy of the final drug product. The accurate quantification of (3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one** and the characterization of its impurity profile rely on the availability of high-purity, well-characterized reference standards.

This guide provides a comprehensive comparison of commercially available reference standards for (3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one**, offering insights into their selection and application. We will delve into the analytical methodologies for its characterization and provide experimental protocols to empower researchers, scientists, and drug development professionals to make informed decisions for their analytical needs.

Understanding the Analyte: Chemical Properties and Stereochemistry

(3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one** is a lactam with two chiral centers, leading to the possibility of four stereoisomers. The (3S,4S) configuration is the specific diastereomer required for the synthesis of Liraglutide. The presence of other stereoisomers constitutes a

significant impurity that must be controlled and monitored. Therefore, the stereospecificity of the reference standard is a critical attribute.

Property	Value
Chemical Name	(3S,4S)-3-Methyl-4-(propan-2-yl)pyrrolidin-2-one
Synonyms	Liraglutide Intermediate 3
CAS Number	1217666-33-0
Molecular Formula	C8H15NO
Molecular Weight	141.21 g/mol
Structure	

Comparison of Commercially Available Reference Standards

The selection of a suitable reference standard is a critical first step in any analytical method development or validation. The choice depends on the intended application, whether it is for identity testing, purity assessment, or as a quantitative standard. Here, we compare offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Purity	Format	Certification	Key Features
LGC Standards	(3S,4S)-3-Methyl-4-isopropylpyrrolidin-2-one	1217666-33-0	>98%	Neat	Certificate of Analysis (CoA)	Well-established supplier with a strong reputation in reference materials.
Clearsynth	(3S,4S)-3-Methyl-4-(propan-2-yl)pyrrolidin-2-one	1217666-33-0	>99%	Neat	CoA, comprehensive analytical data	Often provides detailed CoA with spectral data (¹ H NMR, ¹³ C NMR, Mass, HPLC).
Toronto Research Chemicals (TRC)	(3S,4S)-3-Methyl-4-isopropylpyrrolidin-2-one	1217666-33-0	Not specified	Neat	CoA	Wide range of research chemicals and intermediates.
Various Suppliers	(3S,4S)-3-Methyl-4-(propan-2-yl)pyrrolidin-2-one-d7	Not available	Not specified	Neat	CoA	Deuterated internal standard for quantitative mass spectrometry.

ry-based
assays.

Expert Insight: For quantitative applications, a reference standard with a purity of >99% and a comprehensive Certificate of Analysis, including a detailed impurity profile, is highly recommended. For routine identification, a standard with >98% purity may be sufficient. The use of a deuterated internal standard is best practice for LC-MS/MS assays to correct for matrix effects and instrument variability.

Analytical Methodologies and Experimental Protocols

The analysis of (3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one** typically involves chromatographic techniques to ensure separation from stereoisomers and other process-related impurities.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the workhorse for purity determination and quantification of non-volatile and thermally labile compounds. A chiral stationary phase is essential for separating the different stereoisomers of **3-Methyl-4-(propan-2-yl)pyrrolidin-2-one**.

- Instrument: HPLC system with UV detector.
- Column: Chiral stationary phase column (e.g., Daicel Chiralpak AD-H, 250 x 4.6 mm, 5 μ m).
- Mobile Phase: A mixture of n-Hexane and Isopropanol (e.g., 90:10 v/v). The exact ratio may need optimization.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 210 nm.

- Injection Volume: 10 μ L.
- Standard Preparation: Accurately weigh and dissolve the reference standard in the mobile phase to a final concentration of 1 mg/mL.
- Sample Preparation: Prepare the sample to be analyzed at a similar concentration in the mobile phase.
- Analysis: Inject the standard and sample solutions and record the chromatograms. The purity of the sample is determined by comparing the peak area of the main component to the total area of all peaks.

Causality Behind Experimental Choices:

- Chiral Stationary Phase: This is the most critical component for separating the stereoisomers. The stationary phase contains a chiral selector that interacts differently with each enantiomer and diastereomer, leading to different retention times.
- Mobile Phase: A non-polar mobile phase like n-Hexane with a polar modifier like Isopropanol is commonly used in normal-phase chiral chromatography to achieve optimal separation.
- UV Detection at 210 nm: The lactam chromophore in the molecule has a UV absorbance at low wavelengths, making 210 nm a suitable wavelength for detection.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile impurities. It offers high sensitivity and specificity.

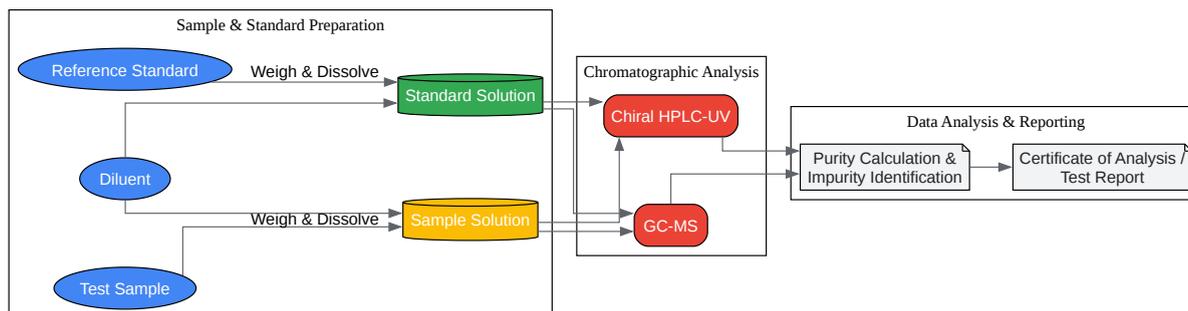
- Instrument: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness, with a stationary phase like 5% phenyl-methylpolysiloxane).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Hold: Hold at 250 °C for 5 minutes.
- Injector Temperature: 250 °C.
- Injection Mode: Split (e.g., 20:1).
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: Scan from m/z 40 to 300.
- Standard and Sample Preparation: Prepare solutions in a suitable solvent like Dichloromethane at a concentration of approximately 1 mg/mL.

Trustworthiness Through Self-Validating Systems: The combination of retention time from the GC and the mass spectrum from the MS provides a highly confident identification of the main component and any impurities. The fragmentation pattern in the mass spectrum serves as a fingerprint for the molecule.

Visualizing the Analytical Workflow

A clear understanding of the analytical workflow is essential for successful implementation.



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Caption: Workflow for the analysis of (3S,4S)-3-Methyl-4-(propan-2-yl)pyrrolidin-2-one.

Comparative Data Summary

The following table summarizes expected performance characteristics based on the described analytical methods. Actual results will vary based on the specific instrument, column, and reference standard used.

Parameter	Chiral HPLC-UV	GC-MS	Rationale for Choice
Primary Application	Purity and stereoisomeric purity assessment	Identification and quantification of volatile impurities	HPLC is ideal for non-volatile compounds and chiral separations, while GC-MS excels at identifying unknown volatile impurities.
Limit of Detection (LOD)	~0.01%	~0.001%	GC-MS generally offers higher sensitivity.
Limit of Quantification (LOQ)	~0.03%	~0.003%	Lower LOQ for GC-MS allows for more precise measurement of trace impurities.
Precision (RSD%)	< 2%	< 5%	HPLC typically demonstrates better precision for quantitative analysis.
Specificity	High (with chiral column)	Very High (mass spectrum)	The mass spectrum in GC-MS provides a highly specific fingerprint for each compound.

Conclusion and Recommendations

The selection of a high-quality reference standard for (3S,4S)-**3-Methyl-4-(propan-2-yl)pyrrolidin-2-one** is a critical factor in ensuring the accuracy and reliability of analytical data in the development and manufacturing of Liraglutide. For quantitative analysis and impurity profiling, a reference standard with a purity of >99% from a reputable supplier like Clearsynth or LGC Standards is recommended. The Certificate of Analysis should be carefully reviewed for information on impurity profiles and characterization data.

The use of orthogonal analytical techniques, such as chiral HPLC for stereoisomer separation and GC-MS for volatile impurity profiling, provides a comprehensive understanding of the sample's quality. For quantitative bioanalytical studies, the use of a deuterated internal standard is strongly advised to ensure the highest level of accuracy. By following the detailed protocols and understanding the rationale behind the experimental choices, researchers can confidently and accurately analyze this critical pharmaceutical intermediate.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 71321019, (3S,4S)-3-Methyl-4-isopropylpyrrolidin-2-one. [\[Link\]](#)
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